improving K-80001 efficacy in vitro

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*K-80001*	
Cat. No.:	*B15609639*	Get Quote

Technical Support Center: K-80001

A Note to Our Users: The information available on a compound designated as "**K-80001**" is currently ambiguous in scientific and public databases. Our search has yielded results unrelated to a specific therapeutic agent, including references to a musical album.

To provide you with accurate and relevant technical support, we require a more specific identifier for the compound of interest. This may include:

- A full chemical name (e.g., IUPAC name)

- A common or brand name

- A CAS (Chemical Abstracts Service) number

- A reference to a specific publication or patent

Once the compound is clearly identified, we will be able to provide a comprehensive technical support center including the troubleshooting guides, FAQs, data, protocols, and visualizations you have requested.

Below is a summary of the information retrieved for "**K-80001**" to illustrate the current ambiguity.

Initial Search Findings for "**K-80001**"

Our initial search for information on "**K-80001**" did not identify a specific bioactive compound. The primary results are listed below:

Query	Summary of Findings
"K-80001"	The most frequent result is the catalog number for the 1973 vinyl record album "Tales from Topographic Oceans" by the band Yes[1][2][3][4].
"K-80001 mechanism of action"	No relevant results were found for a compound with this designation. Searches for related terms like "aromatase inhibitors" and "luteinizing hormone/choriogonadotropin receptor" provided general information about these classes of molecules but no link to a "K-80001"[5][6].
"K-80001 in vitro experimental protocols"	No specific in vitro protocols for a compound designated K-80001 were found.

A tangentially related finding was a biochemical research paper with a DOI (Digital Object Identifier) ending in "S0006-291X(87)80001-3", which describes a form of human basic fibroblast growth factor[7]. However, "**K-80001**" is not used as an identifier for this protein in the publication.

We are committed to providing you with the detailed technical information you need for your research. Please provide a more specific identifier for the compound you are working with, and we will gladly generate the requested technical support content.

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References

- 1. discogs.com [discogs.com]

- 2. Better On Vinyl | Yes-tales-from-topographic-oceans-k-80001 [betteronvinyl.co.uk]

- 3. discogs.com [discogs.com]

- 4. discogs.com [discogs.com]

- 5. Aromatase inhibitor - Wikipedia [en.wikipedia.org]

- 6. Luteinizing hormone/choriogonadotropin receptor - Wikipedia [en.wikipedia.org]

- 7. فاکتور رشد فیبروبلاستی بازی - ویکی‌پدیا، دانشنامهٔ آزاد [fa.wikipedia.org]

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